

An In-Depth Technical Guide to β -Resorcylic Acid, 5-Isopropyl Derivative

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Compound of Interest

Compound Name: *2,4-Dihydroxy-5-isopropylbenzoic acid*

Cat. No.: *B570215*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

β -Resorcylic acid, a dihydroxybenzoic acid, and its derivatives represent a class of compounds with significant and diverse biological activities. This technical guide focuses on the 5-isopropyl derivative of β -resorcylic acid (also known as **2,4-dihydroxy-5-isopropylbenzoic acid**), a key structural motif in the development of novel therapeutic agents. While research on this specific derivative is ongoing, this document consolidates the available scientific information, including its synthesis, known biological activities, and mechanism of action, with a particular focus on its role in oncology. The information is presented to aid researchers and professionals in drug discovery and development in their exploration of this promising compound.

Physicochemical Properties

A foundational understanding of the physicochemical properties of β -resorcylic acid, 5-isopropyl derivative is crucial for its application in research and development. The following table summarizes its key identifiers and properties.

Property	Value	Reference
Chemical Name	2,4-Dihydroxy-5-isopropylbenzoic acid	
Synonyms	5-isopropyl- β -resorcylic acid	
CAS Number	1184181-48-3	[1]
Molecular Formula	C ₁₀ H ₁₂ O ₄	[1]
Molecular Weight	196.20 g/mol	[1]
Physical Form	Solid	[1]
Purity	Typically $\geq 95\%$	[1]
Storage Temperature	2-8°C, in a dark, inert atmosphere	[1]

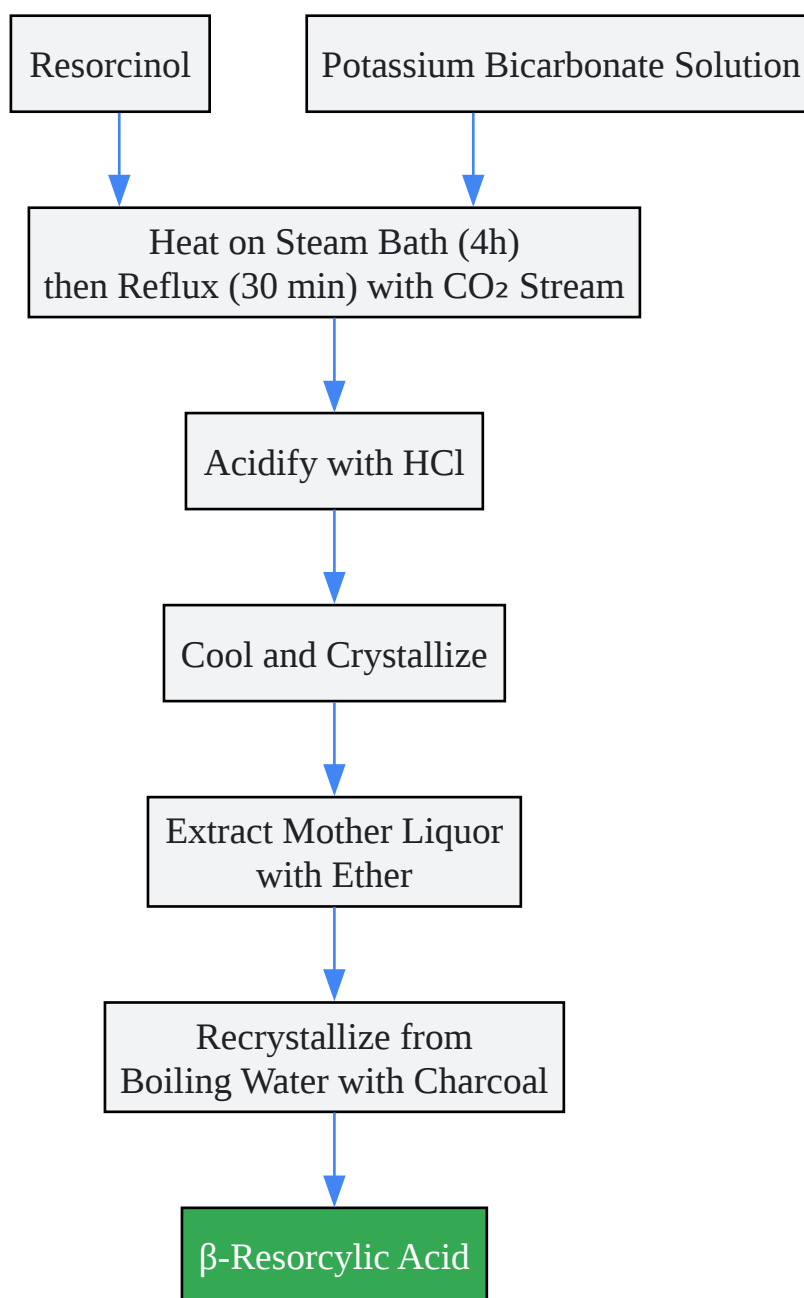
Synthesis and Experimental Protocols

The synthesis of β -resorcylic acid derivatives is a well-established process. While a specific, detailed protocol for the 5-isopropyl derivative is not readily available in the public domain, a general and adaptable method for the synthesis of the parent compound, β -resorcylic acid, can be modified. Furthermore, a method for the preparation of the 5-isopropyl derivative from its methyl ester has been described.

General Synthesis of β -Resorcylic Acid via Kolbe-Schmitt Reaction

The Kolbe-Schmitt reaction is a common method for the synthesis of hydroxybenzoic acids. This process involves the carboxylation of a phenoxide ion.

Experimental Workflow: Kolbe-Schmitt Reaction



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Caption: General workflow for the synthesis of β-resorcylic acid.

Protocol:

- A solution of resorcinol (1.8 moles), potassium acid carbonate (9.9 moles), and water (2 L) is prepared in a 5-L flask fitted with a reflux condenser.

- The mixture is heated on a steam bath for four hours.
- The flask is then heated over a flame to a vigorous reflux for thirty minutes while a rapid stream of carbon dioxide is passed through the solution.
- While still hot, the solution is acidified with concentrated hydrochloric acid.
- The flask is cooled to room temperature and then in an ice bath to induce crystallization.
- The crude β -resorcylic acid is collected. The mother liquor can be extracted with ether to recover more product.
- The crude product is purified by recrystallization from boiling water with activated charcoal to yield pure β -resorcylic acid.

Synthesis of 2,4-Dihydroxy-5-isopropylbenzoic Acid from its Methyl Ester

A direct synthesis of the title compound can be achieved by the hydrolysis of its corresponding methyl ester.

Experimental Protocol:

- Methyl 2,4-dihydroxy-5-isopropylbenzoate (0.97 mmol) is stirred with lithium hydroxide (1 g) in a solvent mixture of methanol (10 mL) and water (10 mL).
- The reaction is carried out under an argon atmosphere with a reflux condenser at 50°C for 12 hours.
- Upon completion, the reaction mixture is neutralized to a pH of 6 with 6N hydrochloric acid.
- The product is extracted three times with ethyl acetate.
- The combined organic layers are dried with anhydrous sodium sulfate and concentrated under reduced pressure.
- The final product is purified by medium-pressure liquid chromatography.

Biological Activity and Mechanism of Action

The 5-isopropyl- β -resorcylic acid moiety is a critical component of a novel class of potent Heat Shock Protein 90 (HSP90) inhibitors. HSP90 is a molecular chaperone that plays a crucial role in the stability and function of numerous client proteins that are essential for tumor cell growth and survival. Inhibition of HSP90 leads to the degradation of these client proteins, resulting in cell cycle arrest and apoptosis.

HSP90 Inhibition

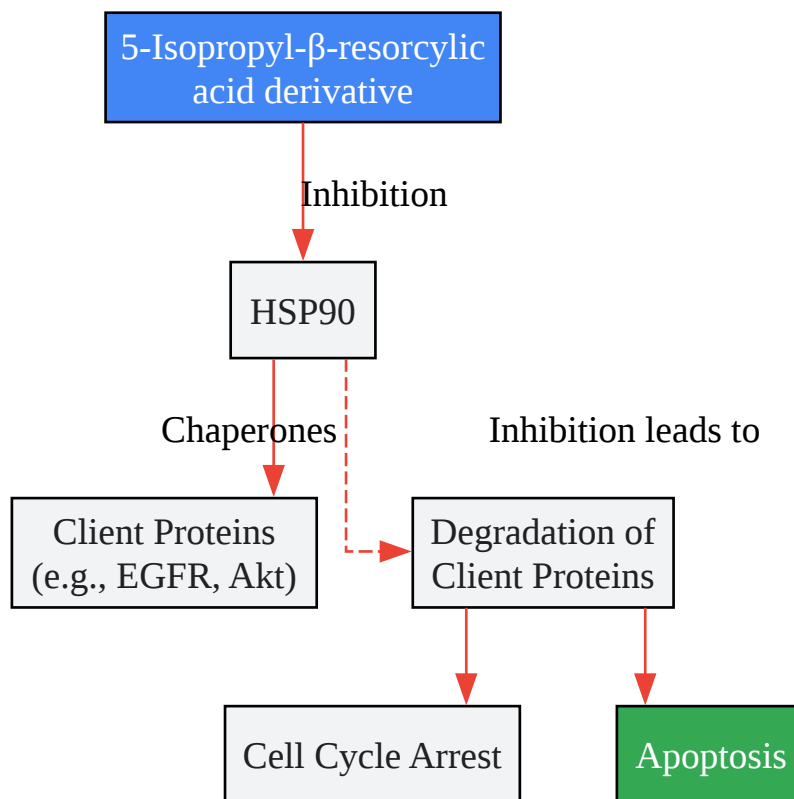
A series of fluoropyrimidin-2,4-dihydroxy-5-isopropylbenzamides have been developed as potent HSP90 inhibitors.[2] One of the lead compounds, 12c, which incorporates the 2,4-dihydroxy-5-isopropylphenyl group, demonstrated significant antiproliferative activity in various cancer cell lines.[2]

Compound	Cell Line	IC ₅₀ (nM)	Reference
12c	HCT116 (Colorectal Cancer)	Not specified	[2]
12c	A549 (NSCLC)	Not specified	[2]
12c	H460 (NSCLC)	Not specified	[2]
12c	H1975 (NSCLC)	Not specified	[2]
12c	(Enzymatic Assay)	27.8 \pm 4.4	[2]
AUY-922	(Reference Compound)	43.0 \pm 0.9	[2]
BIIB021	(Reference Compound)	56.8 \pm 4.0	[2]

NSCLC: Non-Small Cell Lung Cancer

The potent HSP90 inhibitory activity of compounds containing the 5-isopropyl- β -resorcylic acid scaffold leads to the degradation of key HSP90 client proteins, such as EGFR and Akt, in non-small cell lung cancer cells.[2] This disruption of critical signaling pathways ultimately induces apoptosis.[2]

Signaling Pathway: HSP90 Inhibition and Downstream Effects



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Caption: Inhibition of HSP90 by 5-isopropyl-β-resorcylic acid derivatives.

Broader Context: Biological Activities of β-Resorcylic Acid Derivatives

Derivatives of β-resorcylic acid have been shown to possess a wide range of biological activities, highlighting the therapeutic potential of this chemical scaffold.

- **Antimicrobial Activity:** Various derivatives have demonstrated activity against both Gram-positive and Gram-negative bacteria.[3]
- **Antifungal Activity:** Certain β-resorcylic acid derivatives have shown potent antifungal effects.
- **Anti-inflammatory Activity:** Some compounds in this class exhibit anti-inflammatory properties by inhibiting the synthesis of pro-inflammatory cytokines.

- **Phytotoxic Activity:** Certain derivatives have shown growth inhibitory effects against plants.

Conclusion

β -Resorcylic acid, 5-isopropyl derivative, is a valuable chemical entity with demonstrated potential in the development of novel therapeutics, particularly in the field of oncology. Its incorporation into potent HSP90 inhibitors underscores the importance of this structural motif. While more research is needed to fully elucidate the biological activity profile and pharmacokinetic properties of the standalone compound, the existing data provides a strong rationale for its continued investigation. This guide serves as a foundational resource for scientists and researchers dedicated to advancing the field of drug discovery and development. Further exploration of this compound and its derivatives is warranted to unlock its full therapeutic potential.

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